

Technical Support Center: Troubleshooting Strontium-82 Breakthrough in Generators

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Compound of Interest

Compound Name: Strontium-82

Cat. No.: B1233234

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This technical support center provides guidance for researchers, scientists, and drug development professionals on identifying and managing **Strontium-82** (Sr-82) and Strontium-85 (Sr-85) breakthrough in Rubidium-82 (Rb-82) generators. Adherence to the following protocols is critical for ensuring patient safety and data integrity during PET imaging studies.

Frequently Asked Questions (FAQs)

Q1: What is **Strontium-82** breakthrough?

A1: **Strontium-82** breakthrough refers to the unintended release of Sr-82 and its isotopic impurity, Sr-85, from the generator column into the Rubidium-82 (Rb-82) chloride eluate that is administered to patients.^{[1][2]} This can lead to unnecessary radiation exposure for the patient, as Sr-82 and Sr-85 have longer half-lives than Rb-82.^{[3][4][5]}

Q2: What are the primary causes of Sr-82 breakthrough?

A2: Investigations by the FDA have pointed to user error as a primary cause of strontium breakthrough events.^{[3][6]} A critical error is the use of incorrect elution solutions. Only additive-free 0.9% Sodium Chloride Injection, USP should be used to elute the generator.^{[1][6][7]} The use of solutions containing calcium, such as Ringer's lactate, can damage the generator column and lead to the release of strontium isotopes.^{[5][6]} Failure to strictly follow the mandatory daily quality control (QC) testing for breakthrough is another significant cause.^{[3][8]}

Q3: What are the regulatory limits for Sr-82 and Sr-85 breakthrough?

A3: The U.S. Food and Drug Administration (FDA) has established strict limits for strontium breakthrough in the Rb-82 eluate. These limits are summarized in the table below. If the measured breakthrough exceeds these limits, the generator must be immediately discontinued from use, and the manufacturer must be contacted.[\[1\]](#)[\[8\]](#)

Q4: How often should breakthrough testing be performed?

A4: Mandatory breakthrough testing must be performed daily, prior to the administration of the first patient dose.[\[1\]](#)[\[9\]](#) If the results of the breakthrough test exceed one-tenth (1/10th) of the specified limits, the testing frequency should be increased to at least twice daily (e.g., at the beginning and middle of the day).[\[1\]](#)[\[7\]](#)[\[8\]](#)

Q5: What should I do if I suspect a breakthrough event?

A5: If you suspect a strontium breakthrough, you must:

- Immediately stop any patient infusions from the generator.[\[6\]](#)
- Permanently discontinue the use of the affected generator.[\[6\]](#)
- Quarantine the generator and any eluates.
- Contact the generator manufacturer immediately for further instructions.[\[1\]](#)[\[8\]](#)
- Report the event to your institution's radiation safety officer.
- Report any adverse events to the FDA's MedWatch program.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative parameters related to Sr-82/Rb-82 generators and breakthrough detection.

Table 1: Regulatory Breakthrough Limits for Rb-82 Eluate

Isotope	Limit per mCi of Rb-82	Unit
Strontium-82 (Sr-82)	0.02	μCi
Strontium-85 (Sr-85)	0.2	μCi

Source: FDA[1][8]

Table 2: Action Levels for Increased Breakthrough Testing

Isotope	Alert Limit per mCi of Rb-82	Unit	Action
Strontium-82 (Sr-82)	0.002	μCi	Increase testing to at least twice daily
Strontium-85 (Sr-85)	0.02	μCi	Increase testing to at least twice daily

Source: FDA[1][7]

Table 3: Physical Half-Lives of Relevant Isotopes

Isotope	Half-Life
Rubidium-82 (Rb-82)	75 seconds
Strontium-82 (Sr-82)	25.5 days
Strontium-85 (Sr-85)	64.8 days

Source: Various[3][4][5]

Experimental Protocols

Protocol for Daily Sr-82 and Sr-85 Breakthrough Testing

This protocol is a mandatory daily quality control procedure.

Materials:

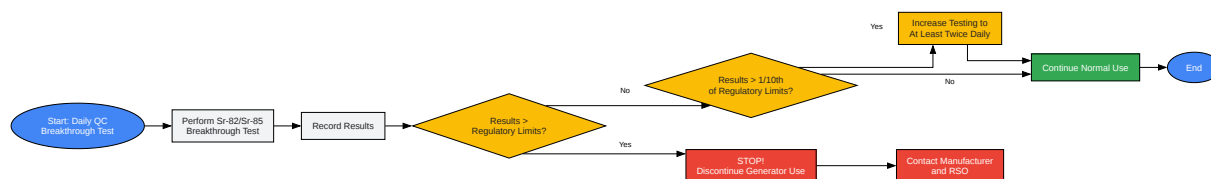
- Sr-82/Rb-82 generator
- Additive-free 0.9% Sodium Chloride Injection, USP
- Sterile elution vial
- Lead container for the elution vial
- Ionization chamber-type dose calibrator

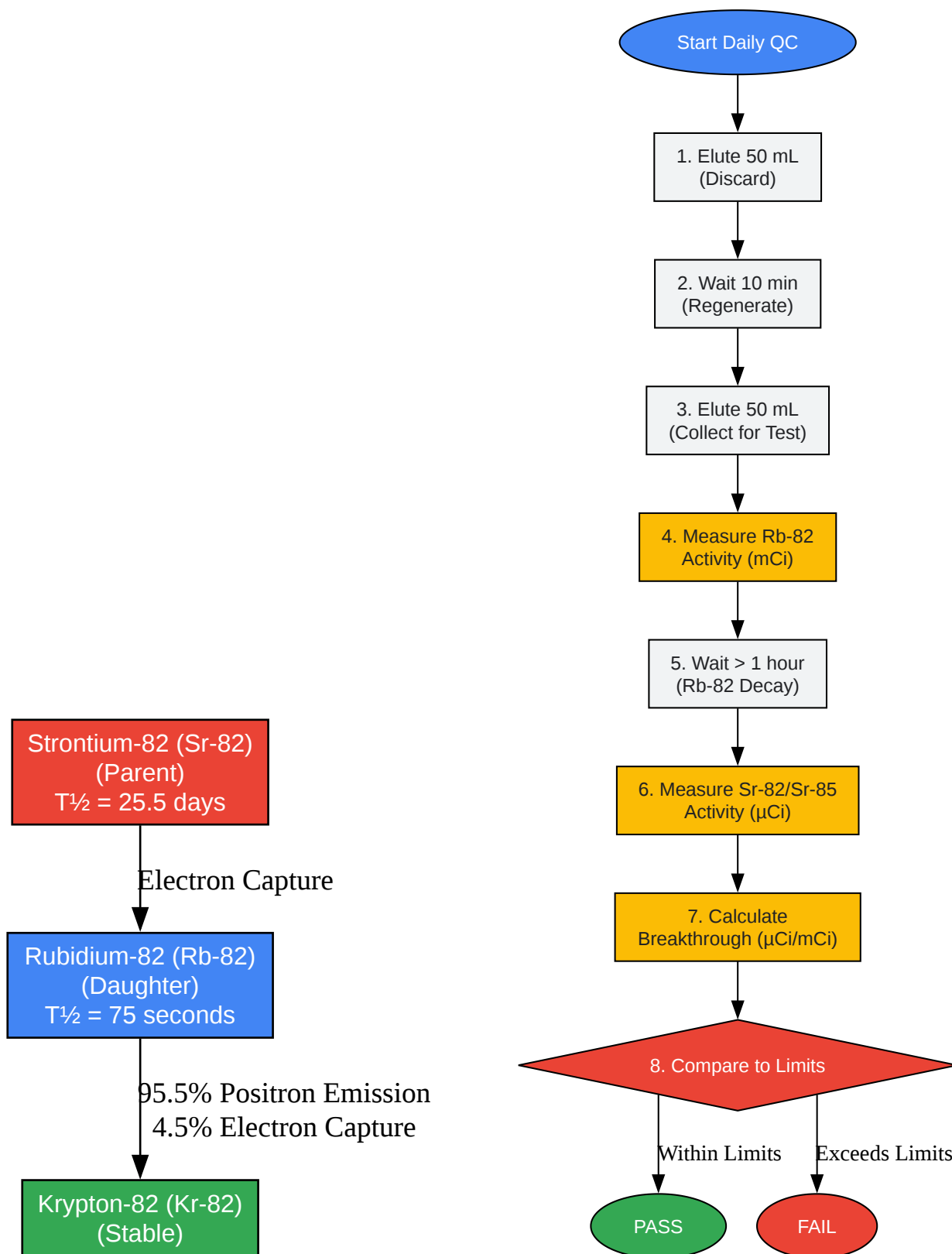
Procedure:

- First Elution (Discard): Aseptically elute the generator with 50 mL of Sodium Chloride Injection USP and discard this first eluate.[\[10\]](#)
- Generator Regeneration: Allow the generator to regenerate for at least 10 minutes.[\[8\]](#)[\[10\]](#)
- Second Elution (Test Sample): Aseptically elute the generator with 50 mL of Sodium Chloride Injection USP at a rate of 50 mL/min.[\[10\]](#) Collect the eluate in a stoppered glass vial. Note the exact time of the end of elution (EOE).
- Rb-82 Activity Measurement: Immediately measure the activity of the eluate in the dose calibrator set for Rb-82. Record the reading in mCi.
- Rb-82 Decay: Allow the eluate sample to stand for at least one hour to ensure the complete decay of Rb-82.[\[10\]](#)
- Strontium Activity Measurement: After the decay period, place the vial back into the dose calibrator. Measure the activity using the manufacturer's recommended setting for Sr-82. If a specific setting is unavailable, the Co-60 setting can be used, and the reading divided by a factor of 0.548.[\[10\]](#) Record this reading in μ Ci. This measurement represents the combined activity of Sr-82 and Sr-85.
- Calculate Breakthrough: Use the breakthrough worksheet provided by the generator manufacturer to calculate the μ Ci/mCi ratio for both Sr-82 and Sr-85. An example calculation is provided in the manufacturer's documentation.

- Compare to Limits: Compare the calculated breakthrough values to the regulatory limits (see Table 1).
- Record Keeping: Document all results of the breakthrough test.[\[9\]](#)

Visualizations





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